

2-Cyclohexylethyl Acetate: A Comprehensive Technical Guide for Cosmetic Science Professionals

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Compound of Interest

Compound Name: 2-Cyclohexylethyl acetate

CAS No.: 21722-83-8

Cat. No.: B1585504

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Abstract: This in-depth technical guide provides a comprehensive overview of **2-Cyclohexylethyl acetate**, a significant fragrance ingredient utilized in the cosmetics industry. It elaborates on the molecule's chemical characteristics, synthesis processes, safety profile, and its application in various cosmetic formulations. This document is intended for an audience of researchers, cosmetic chemists, and regulatory professionals who require a thorough understanding of this key fragrance material.

Introduction and Chemical Identity

2-Cyclohexylethyl acetate is a synthetic fragrance ingredient prized for its fresh, fruity, and subtly floral aroma, often described with notes of apple, pear, and a hint of rose.^{[1][2]} Its chemical stability and pleasant olfactory profile make it a versatile component in a broad spectrum of cosmetic and personal care products.^[2]

Chemically, it is the acetate ester of 2-cyclohexylethanol. Its identity is established by several key identifiers:

Identifier	Value	Source
Chemical Name	2-Cyclohexylethyl acetate	[3][4][5]
INCI Name	2-CYCLOHEXYLETHYL ACETATE	[4]
CAS Number	21722-83-8	[1][3][4]
EINECS Number	244-543-3	[4]
Chemical Formula	C10H18O2	[4][5]
Molecular Weight	170.25 g/mol	[4]

The molecular structure of **2-Cyclohexylethyl acetate** is depicted in the diagram below.

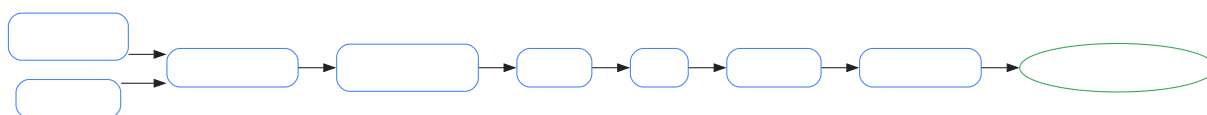
Figure 1: Chemical Structure of **2-Cyclohexylethyl acetate**.

Synthesis and Manufacturing

The industrial production of **2-Cyclohexylethyl acetate** is primarily achieved through the esterification of 2-cyclohexylethanol with either acetic anhydride or acetic acid. This reaction is a classic example of Fischer esterification.

Reaction Principle: The fundamental mechanism involves the nucleophilic attack of the hydroxyl group of 2-cyclohexylethanol on the carbonyl carbon of the acetylating agent. To enhance the reaction rate, a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is typically employed. The catalyst protonates the carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon and facilitating the departure of the leaving group.

A generalized workflow for the synthesis process is illustrated below.



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Figure 2: Generalized Synthesis Workflow for **2-Cyclohexylethyl acetate**.

Exemplary Laboratory-Scale Synthesis Protocol:

- **Reactor Charging:** A suitable reaction vessel (e.g., a 1 L, three-necked, round-bottom flask) is equipped with a mechanical stirrer, a thermometer, and a reflux condenser. It is then charged with 2-cyclohexylethanol (1.0 mole), acetic anhydride (1.1 moles), and a catalytic amount of concentrated sulfuric acid (e.g., 0.5 mL).
- **Reaction Execution:** The reaction mixture is heated to a temperature of 80-90°C while being continuously stirred. The progress of the esterification is monitored using an appropriate analytical technique, such as gas chromatography (GC), until the starting alcohol is consumed, which typically takes 2-4 hours.
- **Work-up and Neutralization:** Upon completion, the mixture is allowed to cool to ambient temperature. It is then carefully poured into a separatory funnel that contains a saturated solution of sodium bicarbonate to neutralize the remaining acid catalyst and any unreacted acetic anhydride.
- **Extraction and Washing:** The aqueous layer is extracted multiple times with a suitable organic solvent, such as ethyl acetate. The combined organic layers are subsequently washed with brine to remove any residual water-soluble impurities.
- **Drying and Purification:** The organic phase is dried over an anhydrous drying agent like magnesium sulfate and then filtered. The solvent is removed via rotary evaporation, and the resulting crude product is purified by fractional distillation under reduced pressure to yield high-purity **2-Cyclohexylethyl acetate**.

Safety and Toxicological Profile

The safety of fragrance ingredients is a critical aspect of cosmetic science. **2-Cyclohexylethyl acetate** has undergone safety assessments by authoritative bodies such as the Research Institute for Fragrance Materials (RIFM).

A summary of key toxicological data is presented in the following table:

Toxicological Endpoint	Result	Source
Acute Oral Toxicity (LD50)	Data on analogous structures suggest low toxicity	[6]
Acute Dermal Toxicity (LD50)	Data on analogous structures suggest low toxicity	[6]
Skin Irritation	Not expected to be a significant skin irritant	[6]
Skin Sensitization	No safety concerns for skin sensitization under current use levels	[6]
Phototoxicity/Photoallergenicity	Not expected to be photoirritating or photoallergenic	[6]
Genotoxicity	Not genotoxic	[6][7]

The RIFM Expert Panel has concluded that similar fragrance materials are safe for use in cosmetic products at their current levels of use.[6] The exposure level for cyclohexaneethyl acetate is below the Cramer Class I Threshold of Toxicological Concern (TTC) value for inhalation exposure local effects.[8]

Application in Cosmetic Formulations

The versatility and stability of **2-Cyclohexylethyl acetate** make it a valuable ingredient in a wide array of cosmetic products.[2]

Fragrance Profile and Blending: Its fresh, sweet, fruity-floral character allows it to act as a blender and a fixative in various fragrance compositions.[1] It can introduce a natural-smelling fruitiness to floral bouquets or provide a bright top note to citrus and green fragrances.[2]

Stability and Performance:

- **pH Stability:** It demonstrates good stability in the typical pH range of cosmetic formulations.

- **Oxidative Stability:** The saturated cyclohexyl ring imparts good oxidative stability, which helps to prevent discoloration and the development of off-odors in the final product.
- **Substantivity:** With its moderate volatility, it possesses a reasonable substantivity on the skin, contributing to the persistence of the fragrance.

Recommended Use Levels: The concentration of **2-Cyclohexylethyl acetate** in a finished product is dependent on the desired fragrance intensity and the overall composition of the product. It is used in a variety of personal care, cosmetic, and household products.[\[2\]](#)

Conclusion

2-Cyclohexylethyl acetate is a well-established and safe fragrance ingredient with a desirable and versatile aroma profile. Its straightforward synthesis, favorable toxicological profile, and good stability in cosmetic formulations make it a valuable tool for fragrance chemists and cosmetic formulators. The continued safe use of this ingredient in the cosmetics industry is ensured by adherence to the standards set by organizations like IFRA and the safety assessments conducted by RIFM.

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- To cite this document: BenchChem. [2-Cyclohexylethyl Acetate: A Comprehensive Technical Guide for Cosmetic Science Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585504/docs#2-cyclohexylethyl-acetate-a-comprehensive-technical-guide-for-cosmetic-science-professionals\]](https://www.benchchem.com/product/b1585504/docs#2-cyclohexylethyl-acetate-a-comprehensive-technical-guide-for-cosmetic-science-professionals)

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